

Proper Disposal Procedures for 3-amino-4-octanol

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Compound of Interest

Compound Name: 3-amino-4-octanol

Cat. No.: B1506556

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This document provides comprehensive guidance on the safe and compliant disposal of **3-amino-4-octanol**, tailored for laboratory and research professionals. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Safety Precautions

3-amino-4-octanol is classified as a hazardous substance. Understanding its primary hazards is the first step in safe handling and disposal.

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Skin Corrosion: Causes severe skin burns.[1]
- Eye Damage: Causes serious eye damage.[1]

Personal Protective Equipment (PPE): Before handling **3-amino-4-octanol** for disposal, ensure the following PPE is worn:

- Eye Protection: Tightly fitting safety goggles with side-shields.[1]
- Hand Protection: Chemical impermeable gloves.[1][2]
- Body Protection: Fire/flammable resistant and impervious clothing.[1]

- Respiratory Protection: In case of insufficient ventilation or formation of aerosols/vapors, use a self-contained breathing apparatus.[\[1\]](#)[\[2\]](#)

Quantitative Data for 3-amino-4-octanol

The following table summarizes key physical and chemical properties of **3-amino-4-octanol**, which are relevant for its handling and disposal.

Property	Value
Molecular Formula	C ₈ H ₁₉ NO
Molecular Weight	145.24 g/mol
Physical State	Solid or viscous liquid
Color	Colorless to yellow (liquid), white (solid)
Melting Point	~21.5 °C
Boiling Point	~217.9 °C
Flash Point	101 °C
Water Solubility	43 g/L at 25 °C

Data sourced from multiple chemical suppliers and safety data sheets.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

The disposal of **3-amino-4-octanol** must be conducted in accordance with applicable federal, state, and local regulations. Improper disposal is a violation of the law.

Step 1: Waste Collection and Storage

- Collect waste **3-amino-4-octanol** and any contaminated materials in a suitable, closed, and properly labeled container.[\[1\]](#)[\[2\]](#)
- Store the waste container in a dry, cool, and well-ventilated area, away from incompatible materials and foodstuffs.[\[1\]](#)

- The storage area should be secure, with access limited to authorized personnel.[2][4]

Step 2: Accidental Spill and Leak Containment

- In the event of a spill, immediately evacuate personnel to a safe area, upwind of the spill if possible.[1][2]
- Remove all sources of ignition and use non-sparking tools for cleanup.[1][2]
- For containment, dike the spillage. Absorb the material with a suitable inert absorbent (e.g., sand, earth, vermiculite).[5]
- Collect the absorbed material and place it into a suitable container for disposal.[1][2]
- Do not allow the chemical to enter drains, surface waters, or groundwater.[1][2][5]

Step 3: Disposal of Contaminated Materials

- Any materials that have come into contact with **3-amino-4-octanol**, including PPE, absorbent materials, and empty containers, must be treated as hazardous waste.
- Contaminated packaging should be triple-rinsed (or equivalent) and may then be offered for recycling or reconditioning. Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill, if permitted by local regulations.[1]
- Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[1]

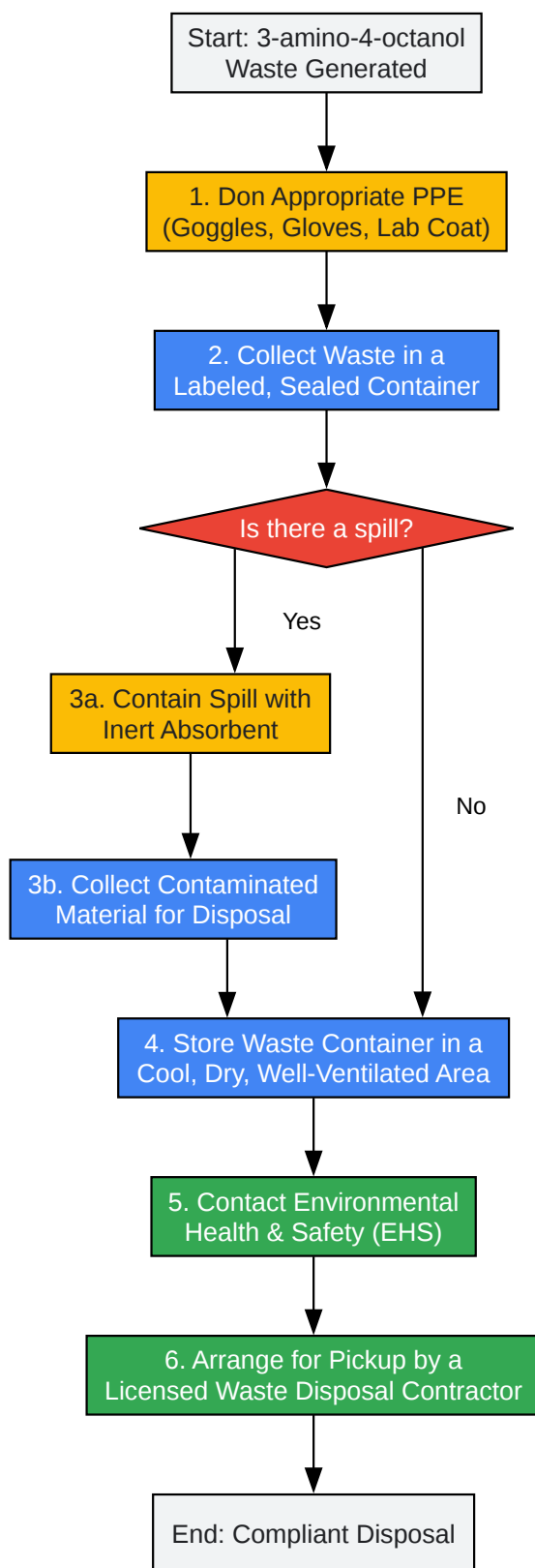
Step 4: Final Disposal

- The disposal of **3-amino-4-octanol** waste must be carried out by a licensed hazardous waste disposal facility.
- Contact your institution's Environmental Health and Safety (EHS) department or a certified waste disposal contractor to arrange for pickup and disposal.
- Provide the disposal facility with a copy of the Safety Data Sheet (SDS) for **3-amino-4-octanol**.

- The final disposal method will be determined by the treatment and disposal facility in accordance with all applicable laws and regulations, taking into account the product's characteristics at the time of disposal.^{[1][4]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-amino-4-octanol**.



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